

An In-depth Technical Guide to (4-methoxybutyl)magnesium chloride

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Compound of Interest

Compound Name: Magnesium, chloro(4-methoxybutyl)-

Cat. No.: B12591050

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of (4-methoxybutyl)magnesium chloride, a Grignard reagent with potential applications in organic synthesis. The document details its chemical structure, physicochemical properties, and provides a generalized experimental protocol for its synthesis. Furthermore, it explores the typical reactivity of Grignard reagents, offering insights into the potential synthetic applications of (4-methoxybutyl)magnesium chloride. Safety and handling precautions are also discussed. Due to the limited availability of specific experimental data for this compound in public literature, this guide leverages established knowledge of Grignard reagents to provide a thorough and practical resource.

Introduction

(4-methoxybutyl)magnesium chloride is an organomagnesium compound, classified as a Grignard reagent. These reagents are characterized by a carbon-magnesium bond, which imparts significant carbanionic character to the carbon atom, making them potent nucleophiles and strong bases. This inherent reactivity allows for the formation of new carbon-carbon bonds, a fundamental transformation in organic synthesis. The presence of a methoxy group in the alkyl chain of (4-methoxybutyl)magnesium chloride offers a site for potential further functionalization or can influence the reagent's solubility and reactivity profile. This guide aims

to provide a detailed technical resource on the structure, properties, and potential applications of this versatile reagent.

Structure and Properties

The chemical structure of (4-methoxybutyl)magnesium chloride is characterized by a butyl chain with a methoxy group at the 4-position, bonded to a magnesium chloride moiety.

Chemical Structure:

Caption: Chemical structure of (4-methoxybutyl)magnesium chloride.

Physicochemical Properties

Quantitative experimental data for pure (4-methoxybutyl)magnesium chloride is not readily available in the literature. The table below summarizes computed data and information for its commercially available solution.

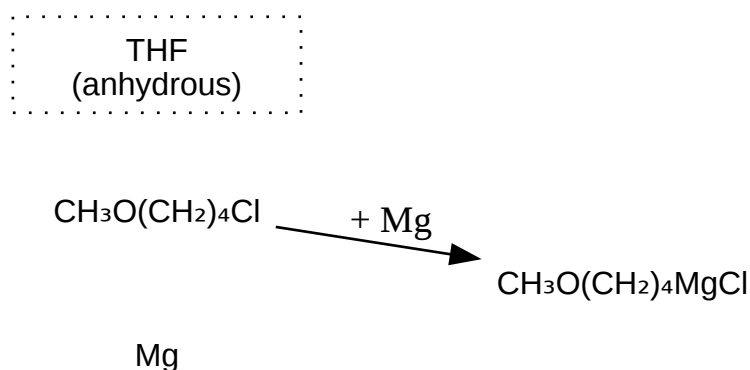
Property	Value	Reference
Molecular Formula	C ₅ H ₁₁ ClMgO	[1][2]
Molecular Weight	146.90 g/mol	[1][2]
Appearance	Dark brown colored liquid (as a 2.0 M solution in THF)	[2]
CAS Number	634590-61-7	[1][2]
InChI	InChI=1S/C5H11O.ClH.Mg/c1-6-5-3-2-4-7;/h4H2,2-3,5H2,1H3;1H;/q-1;+2/p-1	[1]
SMILES	COCCCC[Mg]Cl	[1]

Experimental Protocols

Synthesis of (4-methoxybutyl)magnesium chloride

A specific, peer-reviewed experimental protocol for the synthesis of (4-methoxybutyl)magnesium chloride is not available in the surveyed literature. However, it can be prepared by the reaction of 1-chloro-4-methoxybutane with magnesium metal in an ethereal solvent, typically tetrahydrofuran (THF), under anhydrous conditions. The following is a generalized procedure based on standard methods for Grignard reagent preparation.

Reaction Scheme:



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Caption: Synthesis of (4-methoxybutyl)magnesium chloride.

Materials:

- 1-chloro-4-methoxybutane
- Magnesium turnings
- Iodine (crystal)
- Anhydrous tetrahydrofuran (THF)
- Nitrogen or Argon gas supply

Equipment:

- Three-necked round-bottom flask
- Reflux condenser

- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Inert gas line

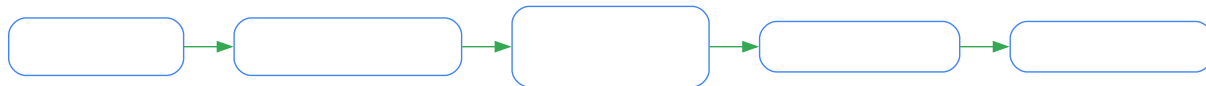
Procedure:

- Preparation of Apparatus: All glassware must be thoroughly dried in an oven at $>120\text{ }^{\circ}\text{C}$ overnight and assembled while hot under a stream of dry nitrogen or argon to ensure a moisture-free environment.
- Initiation of Reaction: Place magnesium turnings in the three-necked flask. Add a small crystal of iodine to activate the magnesium surface. The flask is gently heated under a stream of inert gas.
- Addition of Reactants: Add anhydrous THF to the flask to cover the magnesium. A small amount of 1-chloro-4-methoxybutane is added via the dropping funnel. The reaction is initiated, which is often indicated by a slight exotherm, bubbling, and the disappearance of the iodine color. If the reaction does not start, gentle warming may be required.
- Maintaining the Reaction: Once the reaction has initiated, the remaining 1-chloro-4-methoxybutane, diluted with anhydrous THF, is added dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- Completion and Storage: After the addition is complete, the mixture is stirred and may be gently heated to ensure complete reaction. The resulting dark brown solution is the Grignard reagent, which should be used immediately or stored under an inert atmosphere.

Determination of Grignard Reagent Concentration

The concentration of the prepared Grignard reagent solution should be determined before use. A common method is titration.

Workflow for Titration:



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Caption: Workflow for determining Grignard reagent concentration.

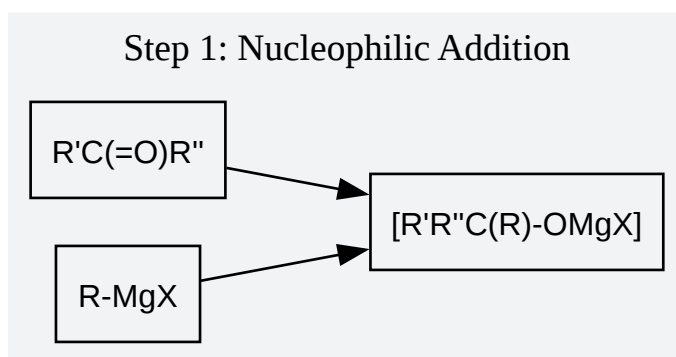
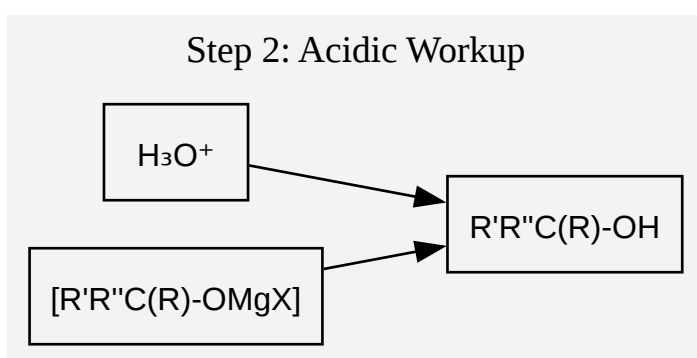
Reactivity and Applications

(4-methoxybutyl)magnesium chloride, as a Grignard reagent, is a strong nucleophile and a strong base. Its reactivity is centered around the nucleophilic attack of the carbanion on electrophilic centers.

Reactions with Carbonyl Compounds

Grignard reagents readily react with aldehydes and ketones to form secondary and tertiary alcohols, respectively.

General Reaction Pathway:



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Caption: General reaction of a Grignard reagent with a carbonyl compound.

Reactions with Esters and Acid Chlorides

With esters and acid chlorides, Grignard reagents typically add twice to yield tertiary alcohols, with a ketone as an intermediate.

Cross-Coupling Reactions

In the presence of a suitable catalyst (e.g., iron, palladium, or nickel complexes), Grignard reagents can participate in cross-coupling reactions with organic halides to form new carbon-carbon bonds. This allows for the formation of more complex molecular skeletons.

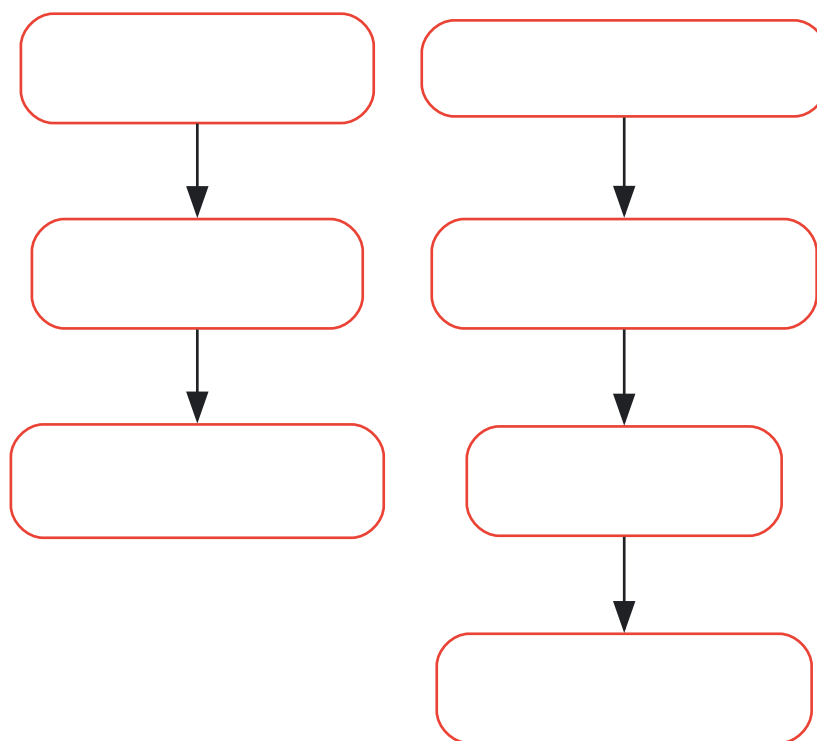
Safety and Handling

(4-methoxybutyl)magnesium chloride is a reactive and hazardous chemical that must be handled with appropriate safety precautions.

Safety Precautions:

- **Anhydrous Conditions:** Grignard reagents react violently with water and protic solvents. All reactions must be carried out under strictly anhydrous conditions and under an inert atmosphere (nitrogen or argon).
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, a face shield, a lab coat, and chemical-resistant gloves.
- **Fire Hazard:** The solvent, typically THF, is highly flammable. Work in a well-ventilated fume hood, and keep away from ignition sources.
- **Corrosive:** Grignard reagents are corrosive and can cause severe skin and eye burns. Handle with care and have appropriate spill-cleanup materials readily available.

Handling and Storage Logical Flow:



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Caption: Logical flow for safe handling and storage.

Conclusion

(4-methoxybutyl)magnesium chloride is a potentially valuable Grignard reagent for organic synthesis. While specific experimental data for this compound is limited in the public domain, its reactivity can be inferred from the well-established chemistry of Grignard reagents. This guide provides a foundational understanding of its structure, properties, and potential applications, along with essential safety and handling information. Further research into the specific reaction kinetics, selectivity, and applications of this reagent would be beneficial for the scientific community.

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References

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